

Application Notes & Protocols: In Vivo Efficacy of Compound 12

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Compound of Interest

Compound Name: Anti-MRSA agent 7

Cat. No.: B12390361

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Introduction

Compound 12 is a potent and selective, ATP-competitive dual inhibitor of the mammalian target of rapamycin (mTOR) complexes, mTORC1 and mTORC2. The mTOR signaling pathway is a central regulator of cell growth, proliferation, metabolism, and survival.[1][2][3] Dysregulation of this pathway is a frequent event in many human cancers, including colorectal cancer (CRC), making it an attractive target for therapeutic intervention.[4][5][6] Compound 12 is under preclinical investigation for its anti-neoplastic activity. These notes provide detailed protocols for evaluating the in vivo efficacy and pharmacodynamic (PD) activity of Compound 12 in a human colorectal cancer xenograft model.

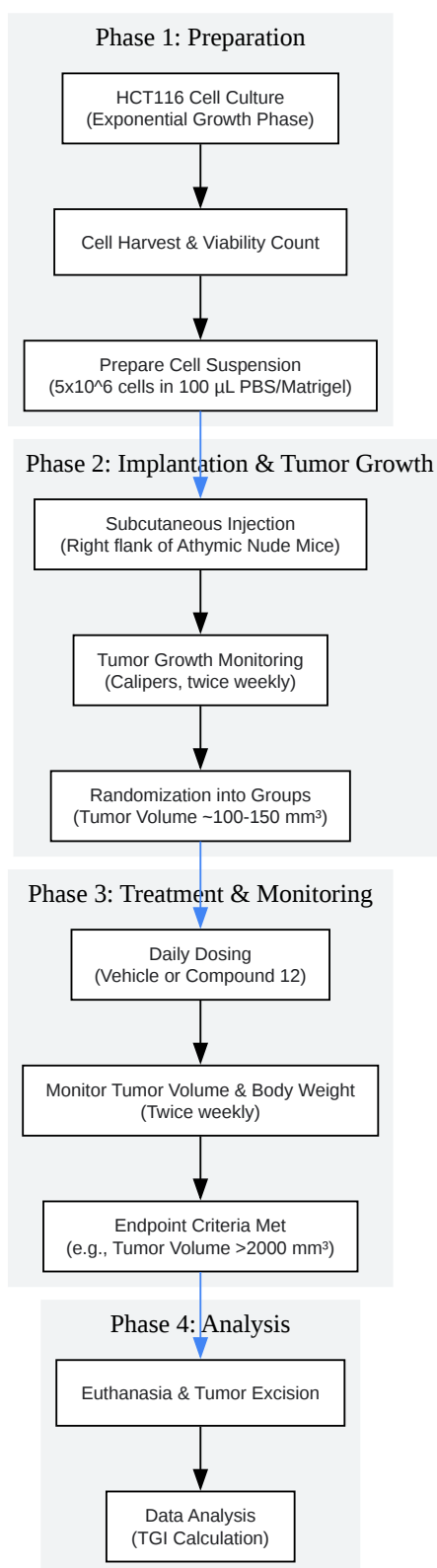
In Vivo Efficacy Study in HCT116 Xenograft Model

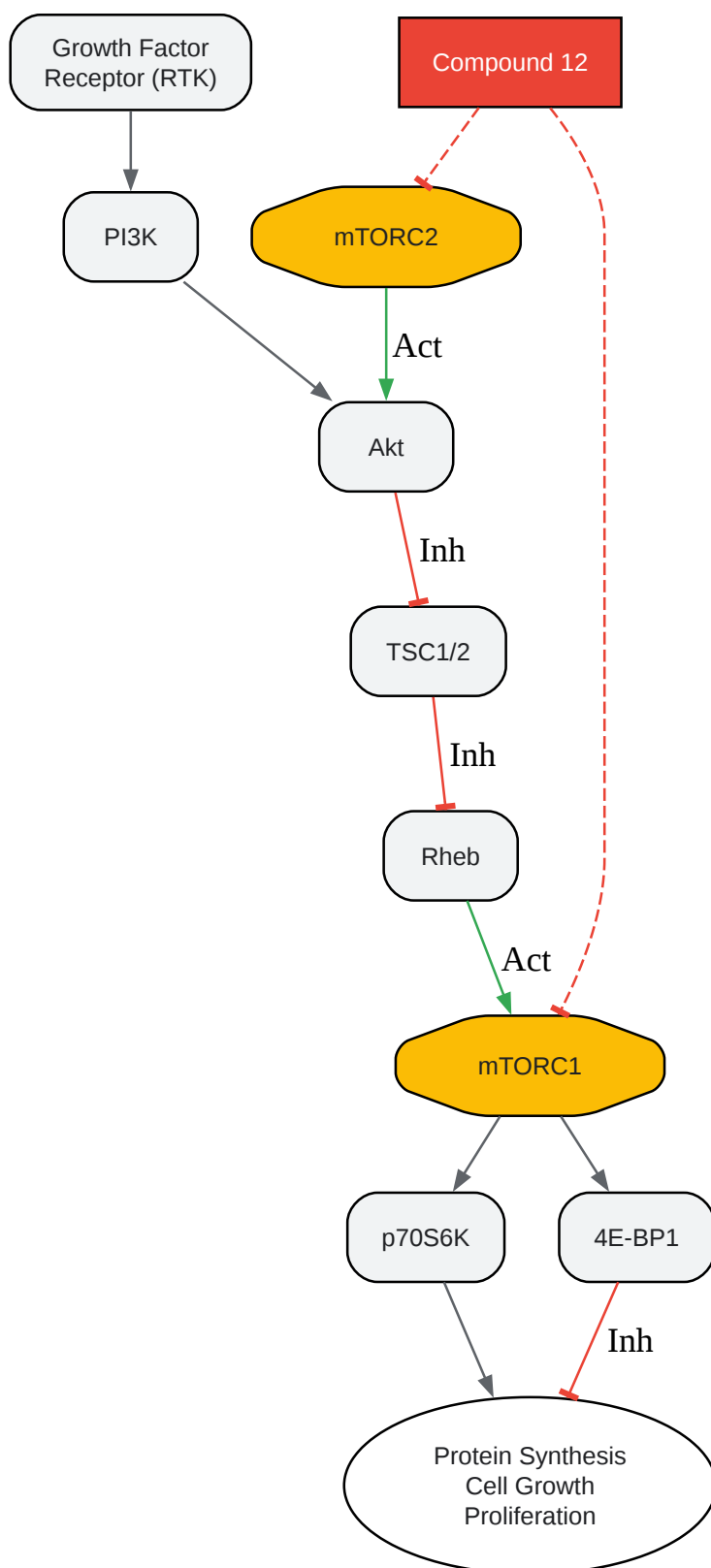
Objective

To determine the anti-tumor efficacy of Compound 12 in an HCT116 human colorectal cancer subcutaneous xenograft mouse model by assessing tumor growth inhibition.

Experimental Workflow

The overall workflow for the in vivo efficacy study is depicted below.





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